

Essential Safety and Handling Protocols for D-Ribose-1,2-13C2

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Compound of Interest

Compound Name: D-Ribose-1,2-13C2

Cat. No.: B12386646

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This guide provides crucial safety and logistical information for the handling and disposal of **D-Ribose-1,2-13C2**, a stable isotope-labeled compound. The following procedures are designed to ensure the safety of laboratory personnel and maintain the integrity of the product.

Hazard Identification and Safety Precautions

D-Ribose-1,2-13C2 is a stable, non-radioactive isotopically labeled form of D-Ribose. While a specific Safety Data Sheet (SDS) for **D-Ribose-1,2-13C2** is not readily available, the SDS for its non-labeled counterpart, D-Ribose, indicates that it is not a hazardous substance.^[1] However, it is prudent to handle all chemicals with care and adhere to good laboratory practices.

Key Safety Information:

- Hazard Class: Not classified as hazardous.^[1]
- Combustibility: It is a combustible solid.
- Inhalation: Avoid inhalation of dust.
- Skin and Eye Contact: May cause irritation upon contact.
- Ingestion: May be harmful if swallowed in large quantities.

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended to ensure minimal exposure and prevent contamination when handling **D-Ribose-1,2-13C2**.

PPE Category	Item	Specifications and Rationale
Eye and Face Protection	Safety Glasses with Side Shields	Minimum requirement to protect against dust particles. [2][3]
Goggles	Recommended when there is a risk of splashing during solution preparation.[2][3]	
Hand Protection	Nitrile Gloves	Provides adequate protection for incidental contact.[2][4] It is advisable to inspect gloves before use.[4]
Body Protection	Laboratory Coat	Protects skin and clothing from potential spills.[2][3][5]
Respiratory Protection	N95 Respirator or equivalent	Recommended when handling the powder outside of a fume hood or glove box to prevent inhalation of dust.[3]

Handling and Storage Procedures

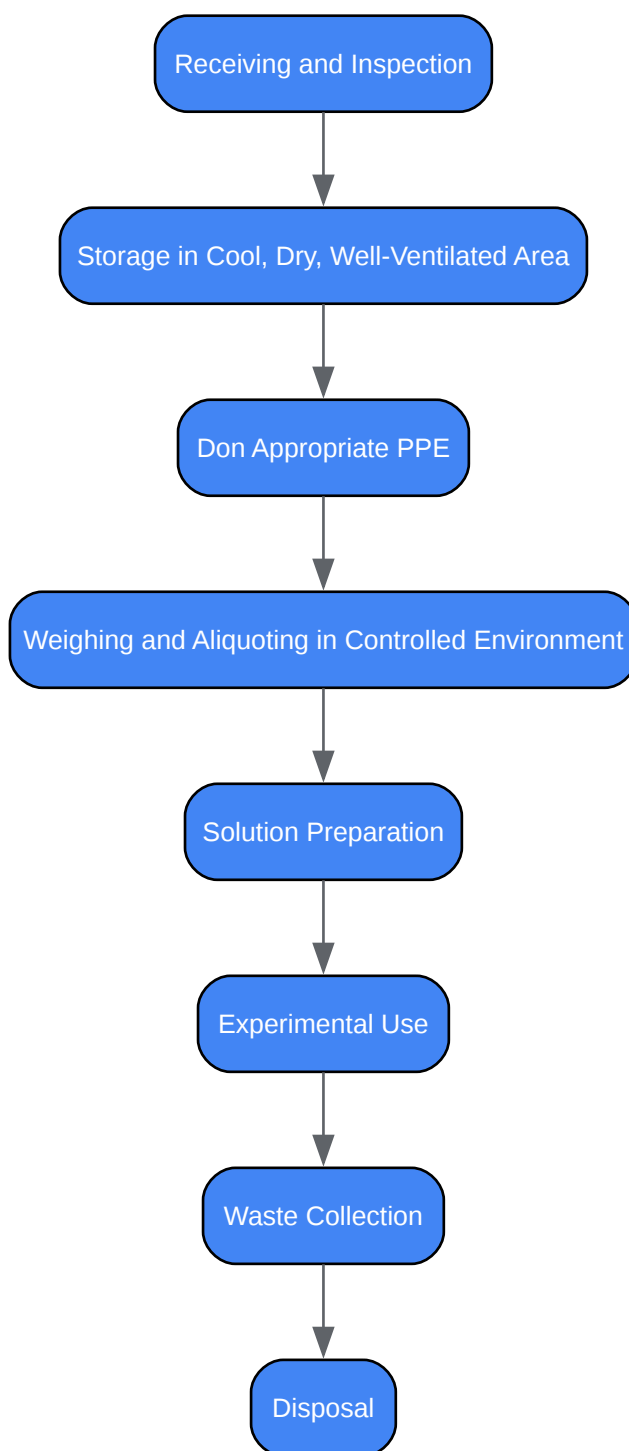
Proper handling and storage are vital to maintain the chemical and isotopic purity of **D-Ribose-1,2-13C2**.

Operational Plan:

- Receiving and Inspection: Upon receipt, visually inspect the container for any damage.

- Storage: Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area, away from strong oxidizing agents.^{[1][6]}
- Weighing and Aliquoting:
 - Perform all weighing and aliquoting in a designated area, such as a chemical fume hood or a glove box, to prevent contamination and inhalation of dust.
 - Use clean, dedicated spatulas and weighing boats.
- Solution Preparation:
 - When preparing solutions, add the solid to the solvent slowly to avoid splashing.
 - Ensure the solvent is compatible with D-Ribose. Water is a common solvent.

Logical Workflow for Handling **D-Ribose-1,2-13C2**



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Handling Workflow for **D-Ribose-1,2-13C2**

Disposal Plan

As D-Ribose is not classified as a hazardous material, its disposal is straightforward. However, it is essential to adhere to local, state, and federal regulations.

Disposal Steps:

- Waste Collection:
 - Solid Waste: Collect excess solid **D-Ribose-1,2-13C2** and any contaminated disposable materials (e.g., weighing boats, gloves) in a designated, clearly labeled waste container.
 - Liquid Waste: Collect aqueous solutions of **D-Ribose-1,2-13C2** in a separate, labeled container. Do not pour down the drain unless permitted by local regulations.[\[6\]](#)
- Disposal Method:
 - Dispose of the chemical waste through a licensed professional waste disposal service.[\[6\]](#)
 - Handle uncleaned containers as you would the product itself.

Emergency Procedures

In case of accidental exposure or spills, follow these procedures:

Incident	First Aid / Spill Response
Inhalation	Move the individual to fresh air. If breathing is difficult, seek medical attention.
Skin Contact	Remove contaminated clothing and wash the affected area with soap and water.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention if irritation persists.[1][7]
Ingestion	Do not induce vomiting. Rinse mouth with water and seek medical advice.
Spill	For small spills of the solid, sweep up carefully, avoiding dust generation, and place in a suitable container for disposal.[1][7] For liquid spills, absorb with an inert material and place in a chemical waste container. Ensure the area is well-ventilated.

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- To cite this document: BenchChem. [Essential Safety and Handling Protocols for D-Ribose-1,2-13C2]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12386646#personal-protective-equipment-for-handling-d-ribose-1-2-13c2>]

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